

# A Comprehensive Technical Guide to 2,2,5,5-Tetramethyldihydrofuran-3(2H)-one

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## Compound of Interest

Compound Name: 2,2,5,5-Tetramethyldihydrofuran-3(2H)-one

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This technical guide provides an in-depth overview of **2,2,5,5-Tetramethyldihydrofuran-3(2H)-one**, a heterocyclic ketone of interest in chemical synthesis. This document outlines its chemical identity, physical properties, and a detailed experimental protocol for its synthesis.

## Nomenclature and Identification

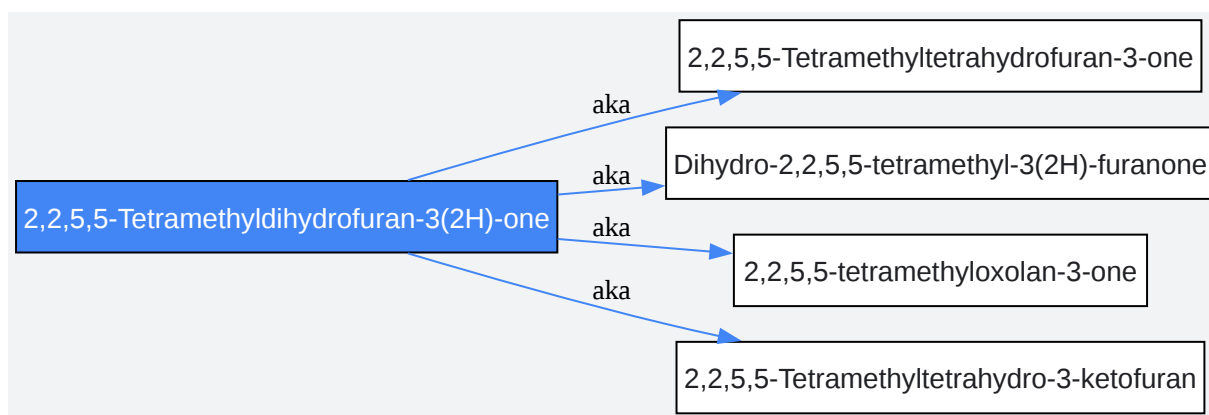
The compound with the systematic name 2,2,5,5-Tetramethyl-dihydrofuran-3(2H)-one is a saturated five-membered heterocyclic compound containing an oxygen atom and a ketone functional group. It is also recognized by several synonyms.

Synonyms:

- 2,2,5,5-Tetramethyltetrahydrofuran-3-one[1][2]
- 2,2,5,5-tetramethyloxolan-3-one[1][2]
- Dihydro-2,2,5,5-tetramethyl-3(2H)-furanone[2][3][4][5]
- 2,2,5,5-Tetramethyltetrahydro-3-ketofuran[2][4]
- 3(2H)-Furanone, dihydro-2,2,5,5-tetramethyl-[2][4]

- 3-Oxo-2,2,5,5-tetramethyltetrahydrofuran[2]

The relationship between the IUPAC name and its common synonyms is illustrated in the diagram below.



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Nomenclature relationship for the target compound.

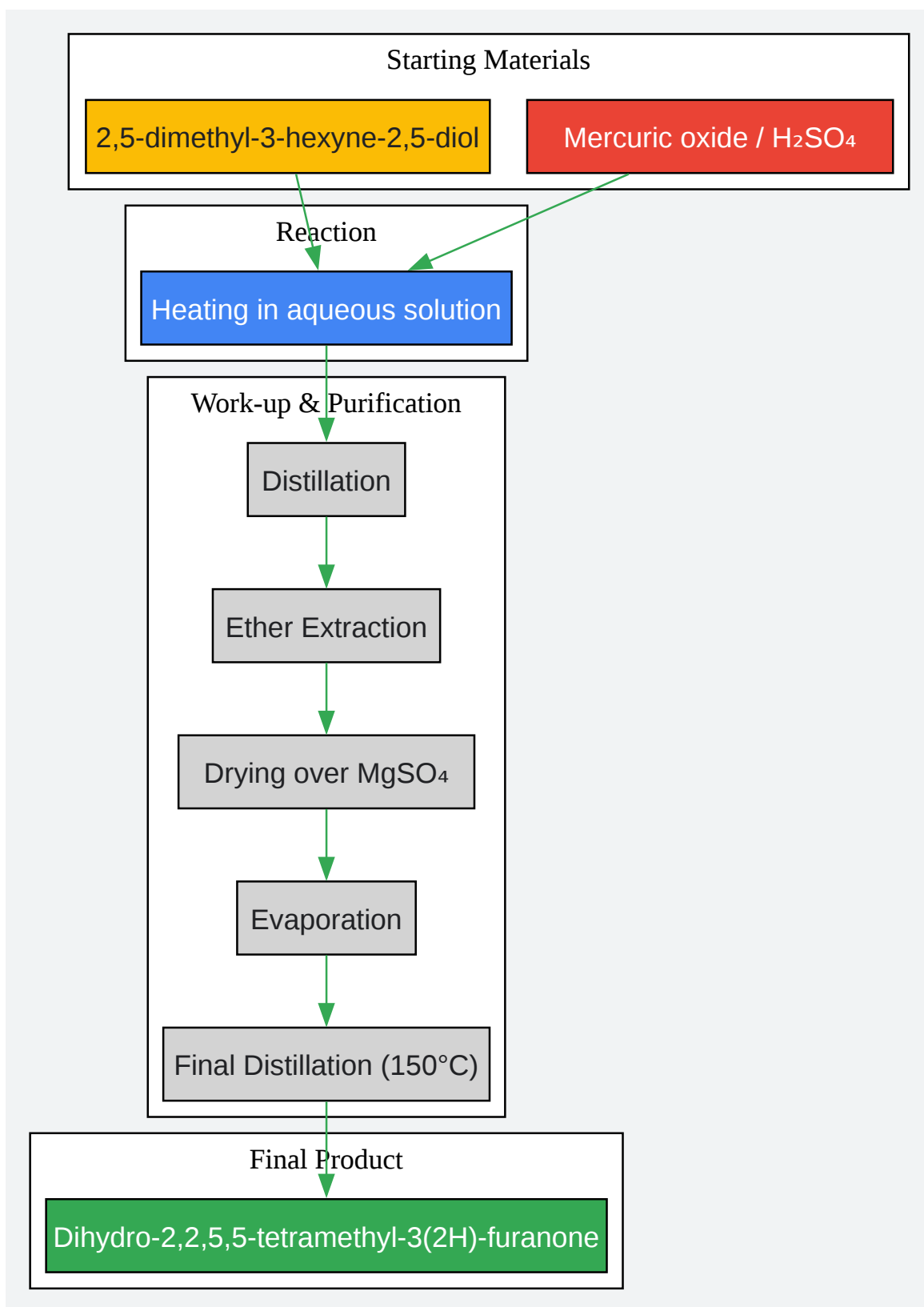
## Physicochemical Properties

A summary of the key quantitative data for **2,2,5,5-Tetramethyldihydrofuran-3(2H)-one** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	5455-94-7	[1][2][4][5][6][7]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub>	[2][4][6]
Molecular Weight	142.20 g/mol	[2][5][6]
Appearance	Colorless liquid/oil	[1][2]
Boiling Point	42-43 °C at 11 mm Hg	[2][6][8]
149.8 °C at 760 mmHg	[1]	
Density	0.926 g/mL at 25 °C	[1][2][6]
Refractive Index (n <sub>20</sub> /D)	1.42	[2][5][6]
Flash Point	39.4 °C	[1]
103 °F	[2][8]	
Storage Temperature	2-8°C	[2]
Solubility	Soluble in Chloroform, Ethyl Acetate	[2]

## Experimental Protocol: Synthesis

The synthesis of dihydro-2,2,5,5-tetramethyl-3(2H)-furanone can be achieved through the hydration of 2,5-dimethyl-3-hexyne-2,5-diol.[3] The general workflow for this synthesis is depicted below.



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Synthesis workflow for the target compound.

## Detailed Methodology:[3]

- Reaction Setup: Dissolve 600 mg of mercuric oxide in 200 mL of water containing 2 mL of concentrated sulfuric acid.
- Addition of Starting Material: Add 50.0 g (352 mmol) of solid 2,5-dimethyl-3-hexyne-2,5-diol to the solution.
- Reaction: Heat the solution until it becomes homogeneous and then turns cloudy. Stop heating and stir the flask in a room temperature water bath for 30 minutes.
- Initial Purification: Distill the solution, collecting 250 mL of distillate. More water can be added to the distillation flask if necessary.
- Extraction: The resulting biphasic material is taken up into ether. The ether layer is separated, washed with brine, and dried over magnesium sulfate.
- Final Purification: Filter the solution, evaporate the ether, and distill the residue at 150 °C to yield dihydro-2,2,5,5-tetramethyl-3(2H)-furanone as a water-white oil. The reported yield for this procedure is 89%.

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